

Navigating the Disposal of R1498: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: R1498

Cat. No.: B15494717

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Crucial Safety Notice: The identifier "**R1498**" is associated with multiple products, including laboratory chemicals and equipment. Proper identification is the first and most critical step for ensuring safe disposal. This guide provides detailed procedures for two common laboratory chemicals identified as **R1498**. Please verify the product you are using against the information below before proceeding.

Option 1: R1498 as PerkinElmer 1X Plus Amplification Diluent (Product Number: FP1498)

This product is classified as a reproductive toxin.^[1] All materials contaminated with this substance should be treated as hazardous waste.^[2]

Hazard Data Summary

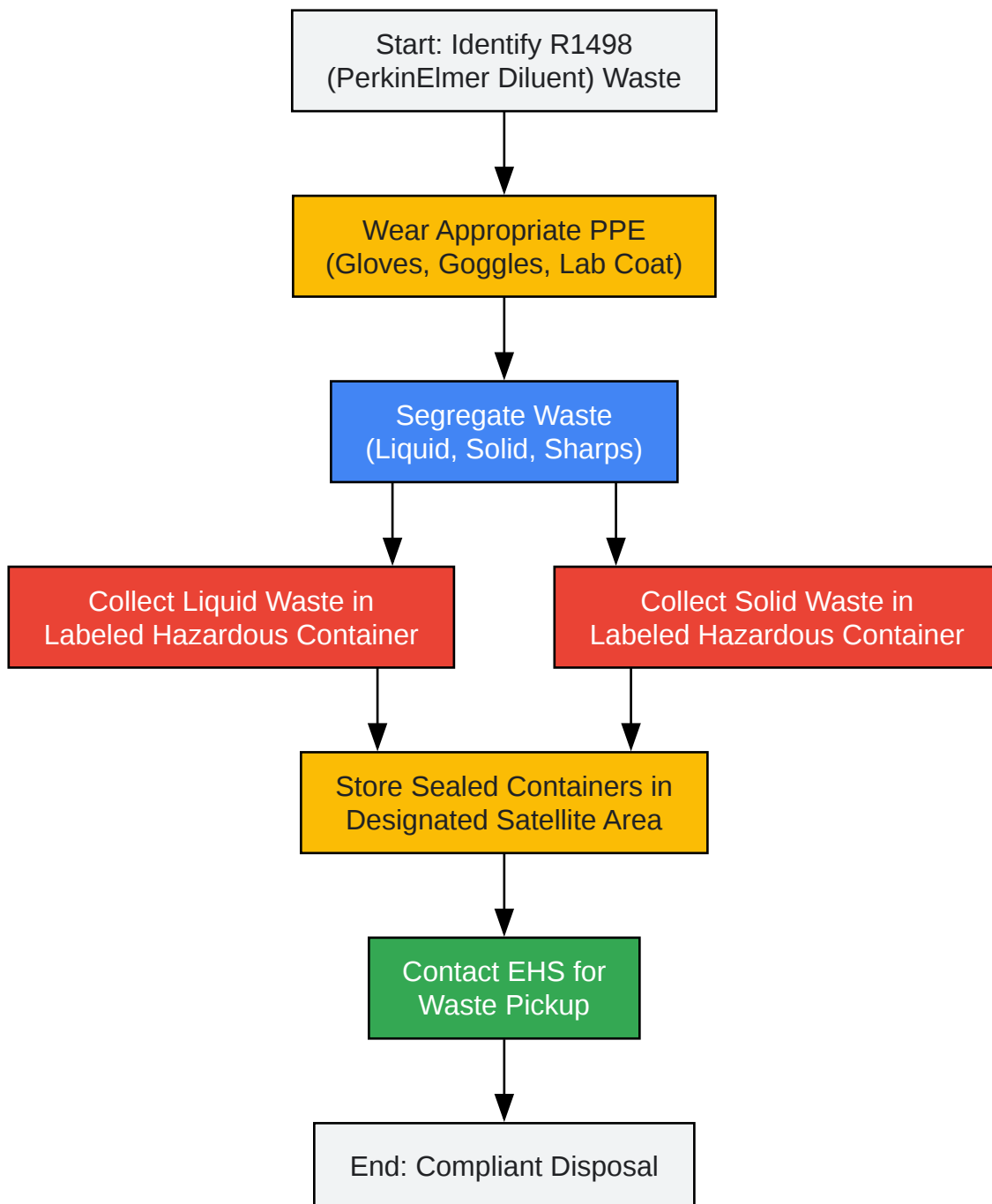
| Parameter | Information | Citations |
|-------------------------------------|---|-----------|
| GHS Hazard Statements | H360: May damage fertility or the unborn child. | [1] |
| GHS Signal Word | Danger | [1] |
| GHS Hazard Pictograms | GHS08 (Health Hazard) | [1] |
| Key Precautionary Statements | P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood. P280: Wear protective gloves/protective clothing/eye protection/face protection. P308+P313: IF exposed or concerned: Get medical advice/attention. P405: Store locked up. P501: Dispose of contents/container in accordance with local/regional/national/international regulations. | [1] |
| Personal Protective Equipment (PPE) | Safety glasses with side shields, chemical-resistant gloves (material must be impermeable and resistant to the product), lab coat. A suitable respiratory protective device is recommended. | [1][2] |
| Storage | Store in a cool, dry place in tightly closed receptacles. Store in a designated, locked-up area. | [1][2] |

Experimental Protocol for Disposal

This protocol outlines the step-by-step procedure for the safe disposal of PerkinElmer 1X Plus Amplification Diluent and associated contaminated materials.

- Designated Area: All work with reproductive hazards must be conducted in a designated area, such as a chemical fume hood or glove box, to minimize exposure.[\[2\]](#)[\[3\]](#) The area must be clearly marked with warning signs.[\[4\]](#)
- Personal Protective Equipment (PPE): Before handling the waste, put on all required PPE, including a lab coat, safety goggles, and chemically compatible gloves.[\[1\]](#) Double gloving is recommended.[\[5\]](#)
- Waste Segregation: Isolate all waste materials containing this substance. This includes unused product, empty containers, and contaminated labware (e.g., pipette tips, gloves, bench paper). Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's guidelines.
- Containerization:
 - Liquid Waste: Collect all liquid waste in a designated, leak-proof, and shatter-resistant container. The container must be compatible with the chemical.
 - Solid Waste: Place contaminated solids into a separate, clearly labeled, leak-proof container.
- Labeling: Affix a hazardous waste label to each container. The label must include the words "Hazardous Waste," the full chemical name ("1X Plus Amplification Diluent Waste"), and a clear indication of the reproductive hazard.[\[4\]](#)
- Storage Pending Disposal: Store the sealed waste containers in a designated, secure, and well-ventilated satellite accumulation area within the laboratory.[\[2\]](#) This area should be away from drains and incompatible materials.[\[6\]](#)
- Collection and Disposal: Arrange for the collection of the waste containers with your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.[\[2\]](#)[\[6\]](#)

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **R1498** (PerkinElmer Diluent).

Option 2: R1498 as AHCOHOL 1498 / 1-Tetradecanol

This substance, also known as Myristyl Alcohol, is an eye irritant and is very toxic to aquatic life with long-lasting effects.[7] Proper disposal is essential to prevent environmental contamination.[7]

Hazard Data Summary

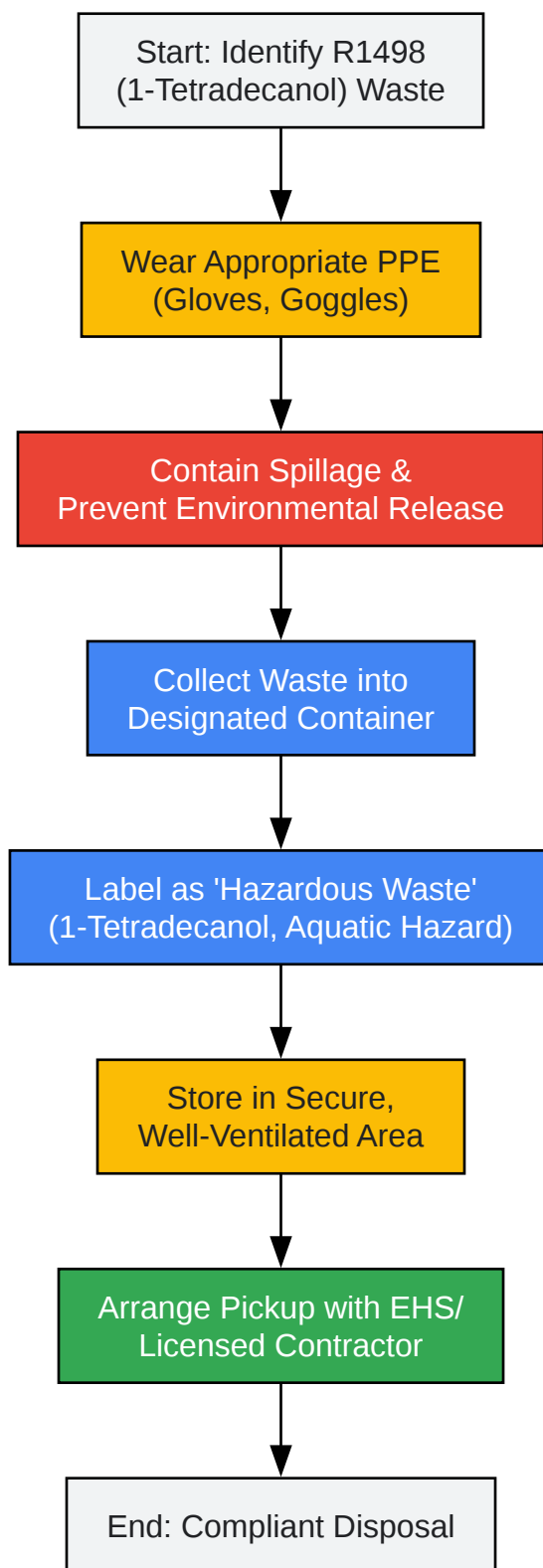
| Parameter | Information | Citations |
|-------------------------------------|--|-----------|
| GHS Hazard Statements | H319: Causes serious eye irritation. H410: Very toxic to aquatic life with long lasting effects. | [7] |
| GHS Signal Word | Warning | |
| GHS Hazard Pictograms | GHS07 (Exclamation Mark), GHS09 (Environment) | |
| Key Precautionary Statements | P273: Avoid release to the environment. P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant. | [7] |
| Personal Protective Equipment (PPE) | Chemical safety goggles, protective gloves, and appropriate protective clothing to prevent skin exposure. | [7][8] |
| Incompatible Materials | Strong oxidizing agents, acid anhydrides, acid chlorides. | [7] |

Experimental Protocol for Disposal

This protocol provides step-by-step guidance for the proper disposal of 1-Tetradecanol and its contaminated materials.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles and chemical-resistant gloves, when handling 1-Tetradecanol waste.^[7]
- **Prevent Environmental Release:** All disposal procedures must prioritize preventing release to the environment.^[9] Do NOT allow the chemical or wash water to enter drains or surface waters.^[9]
- **Spill Management:**
 - **Minor Spills:** For small spills of solid material, sweep or vacuum up the material and place it into a suitable, labeled container for disposal.^[8]^[9] Avoid generating dust.^[9]
 - **Major Spills:** Alert personnel in the area and contact your institution's EHS for guidance.^[9]
- **Waste Segregation:** Isolate all waste containing 1-Tetradecanol. This includes unused product, spill cleanup materials, and contaminated labware.
- **Containerization:** Place the segregated waste into a designated, leak-proof container that is clearly labeled.
- **Labeling:** The container must be labeled as "Hazardous Waste" and include the chemical name "1-Tetradecanol" and the environmental hazard symbol.^[7]^[9]
- **Storage Pending Disposal:** Store the sealed waste container in a cool, dry, and well-ventilated area away from incompatible materials.^[7]^[8]
- **Collection and Disposal:** The ultimate disposal must be handled by an approved waste disposal plant. Contact your institution's EHS department or a licensed hazardous waste contractor to arrange for collection and compliant disposal.^[9]

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **R1498** (1-Tetradecanol) waste.

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